

HOE-S 785026 Trihydrochloride: A Technical Guide for Nuclear Counterstaining

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Compound of Interest

Compound Name: HOE-S 785026 trihydrochloride

Cat. No.: B1150404

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For Researchers, Scientists, and Drug Development Professionals

Introduction

HOE-S 785026 trihydrochloride, also known as meta-Hoechst, is a blue fluorescent nuclear counterstain belonging to the Hoechst family of dyes. These dyes are cell-permeable and bind to the minor groove of DNA, exhibiting a preference for adenine-thymine (A-T) rich regions. This specific binding results in a significant enhancement of their fluorescence, making them valuable tools for visualizing cell nuclei in both live and fixed cell imaging applications. This technical guide provides an in-depth overview of the properties and applications of HOE-S 785026 trihydrochloride as a nuclear counterstain.

Physicochemical and Spectral Properties

A comprehensive understanding of the physicochemical and spectral properties of a fluorescent dye is crucial for its effective application in experimental settings. The key properties of **HOE-S 785026 trihydrochloride** are summarized in the table below.



Property	Value	Reference
Molecular Formula	C25H27Cl3N6O	[1]
Molecular Weight	533.88 g/mol	[1][2]
Excitation Maximum (Ex)	356 nm	[3]
Emission Maximum (Em)	451 nm	[3]
Solubility	Soluble in water	[4]

Mechanism of Action

HOE-S 785026 trihydrochloride, like other Hoechst dyes, functions by binding to the minor groove of double-stranded DNA. This interaction is non-intercalating and shows a preference for A-T rich sequences. Upon binding to DNA, the dye undergoes a conformational change that leads to a significant increase in its fluorescence quantum yield, resulting in bright blue fluorescence within the nucleus. The cell-permeant nature of **HOE-S 785026 trihydrochloride** allows for the staining of nuclei in living cells without the need for fixation and permeabilization steps.



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Mechanism of HOE-S 785026 Action.

Experimental Protocols

The following protocols are generalized for the use of Hoechst dyes and should be optimized for specific cell types and experimental conditions.

Stock Solution Preparation



- Preparation of a 1 mg/mL stock solution: Dissolve 1 mg of HOE-S 785026 trihydrochloride in 1 mL of deionized water or dimethyl sulfoxide (DMSO).
- Storage: Store the stock solution at 2-8°C for short-term storage or at -20°C for long-term storage, protected from light.

Staining Protocol for Live Adherent Cells

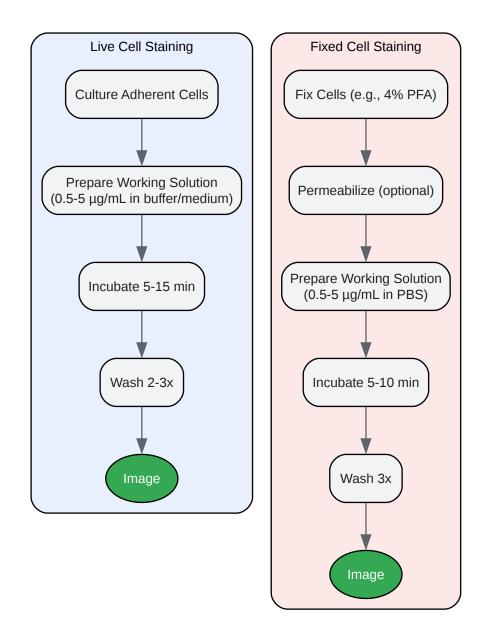
- Culture adherent cells on coverslips or in imaging-compatible plates.
- Prepare a working solution of **HOE-S 785026 trihydrochloride** by diluting the stock solution to a final concentration of 0.5-5 μg/mL in an appropriate buffer (e.g., PBS or HBSS) or cell culture medium.
- Remove the culture medium from the cells and wash once with buffer.
- Add the working solution to the cells and incubate for 5-15 minutes at room temperature or 37°C, protected from light.
- Remove the staining solution and wash the cells two to three times with buffer or culture medium.
- Mount the coverslips or add fresh medium to the plates and image using a fluorescence microscope with a DAPI filter set.

Staining Protocol for Fixed Cells

- Fix cells using a standard protocol (e.g., 4% paraformaldehyde in PBS for 15 minutes at room temperature).
- · Wash the cells three times with PBS.
- If required for other antibody staining, permeabilize the cells (e.g., with 0.1% Triton X-100 in PBS for 10 minutes).
- Prepare a working solution of HOE-S 785026 trihydrochloride at a concentration of 0.5-5 μ g/mL in PBS.



- Add the working solution to the fixed cells and incubate for 5-10 minutes at room temperature, protected from light.
- Wash the cells three times with PBS.
- Mount the coverslips with an appropriate mounting medium and image.



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Experimental Workflow for Cell Staining.



Applications in Research and Drug Development

HOE-S 785026 trihydrochloride is a versatile tool for a variety of applications in life science research and drug development, including:

- Nuclear Counterstaining: Its primary application is to visualize the nuclei of cells in fluorescence microscopy, providing a reference for the localization of other fluorescently labeled molecules.
- Cell Cycle Analysis: The intensity of Hoechst staining can be correlated with DNA content, allowing for the analysis of cell cycle distribution by flow cytometry or imaging.
- Apoptosis Detection: Condensed and fragmented nuclei, characteristic of apoptotic cells, can be readily identified by their bright and irregular staining pattern with HOE-S 785026.
- High-Content Screening (HCS): In HCS assays, this dye is used for automated cell segmentation and counting, enabling the quantification of various cellular parameters in response to drug treatment.

Currently, there is no specific information available in the reviewed literature linking **HOE-S 785026 trihydrochloride** to the direct study of cellular signaling pathways. Its utility in this context is primarily as a nuclear marker to assess downstream effects of signaling cascades, such as changes in cell proliferation, apoptosis, or nuclear morphology.

Conclusion

HOE-S 785026 trihydrochloride is a reliable and effective blue fluorescent nuclear counterstain with broad applications in cell biology and drug discovery. Its cell-permeability and specific binding to DNA make it an invaluable tool for visualizing nuclear morphology and for quantifying cellular events. While detailed photophysical data such as quantum yield and molar absorptivity are not readily available, the provided spectral characteristics and experimental protocols offer a solid foundation for its successful implementation in a research setting. As with any fluorescent probe, optimization of staining conditions is recommended to achieve the best results for each specific application.



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